

efficacy of Fluindapyr against cucumber powdery mildew

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Compound Focus: Fluindapyr

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Introduction to Fluindapyr

Fluindapyr is a novel, broad-spectrum fungicide from the chemical class of pyrazolecarboxamides. It belongs to the **Fungicide Resistance Action Committee (FRAC) Group 7**, classified as a **Succinate Dehydrogenase Inhibitor (SDHI)** [1]. Its primary mode of action is the inhibition of succinate dehydrogenase in the mitochondrial electron transport chain, disrupting cellular respiration and energy production in pathogenic fungi [1].

Research indicates that **Fluindapyr** "has been shown to be highly effective in controlling a broad range of plant diseases," including powdery mildew, on various crops [1]. Specific studies have confirmed that "the efficacy of **fluindapyr** against cucumber powdery mildew... was proved good in China," highlighting its excellent application prospects in cucumber cultivation [2].

Efficacy Data and Key Properties

The following tables summarize core data on **Fluindapyr**'s efficacy against cucumber powdery mildew and its relevant physicochemical properties.

Table 1: Documented Efficacy and Pathogen Control Spectrum

Aspect	Description
Target Pathogen	<i>Podospaera xanthii</i> , the causal agent of cucurbit powdery mildew [3] [4].
Reported Efficacy	Proven to have good efficacy against cucumber powdery mildew in China [2].
Resistance Note	Studies show it controls pathogens resistant to other chemical classes [5].

Table 2: Physicochemical and Environmental Fate Properties

Property	Value / Description
Molecular Mass	351.37 g/mol [1].
Water Solubility (pH 7, 20°C)	1.63 mg/L (Low) [1].
Octanol-Water Partition Coefficient (Log P)	4.12 (High) [1].
Soil Degradation (Aerobic DT ₅₀)	244 days (Persistent) [1].
Vapour Pressure (20°C)	2.85 x 10 ⁻⁵ mPa (Low volatility) [1].

Detailed Experimental Protocol for Residue Analysis

This protocol, adapted from established research, allows for the simultaneous determination of **Fluindapyr** and its five main metabolites in cucumber and other matrices [6].

Sample Preparation and Extraction

- Homogenization:** Weigh 10.0 ± 0.1 g of a homogenized cucumber sample into a 50 mL centrifuge tube.
- Extraction:** Add 10 mL of a mixed extraction solution of **acetonitrile and water**. Shake vigorously for 1 minute.
- Cleanup:** Instead of the traditional QuEChERS method, employ **Solid-Phase Extraction (SPE)** using a **mixed-mode cation exchange cartridge (MCX)** for enrichment and cleanup to ensure optimal

recovery of water-soluble metabolites [6].

Instrumental Analysis via UHPLC-MS/MS

- **Instrument:** Ultrahigh-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS).
- **Chromatography:** Utilize a C18 reverse-phase column. The mobile phase typically consists of water and acetonitrile, both with modifiers like 0.1% formic acid, in a gradient elution program.
- **Mass Spectrometry:** Operate in **Electrospray Ionization (ESI) positive mode**. Use Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
- **Specific Transitions:** For **Fluindapyr**, monitor the transition from the precursor ion to the characteristic product ion. The specific ion pair and corresponding MS/MS conditions (collision energy, etc.) should be established by infusing a standard solution (e.g., 0.5 mg/L) and performing automatic optimization on the instrument [6].

Method Validation

The method should be validated per guidelines (e.g., EU SANTE/11312/2021) by assessing:

- **Accuracy:** Recovery rates of 70-120% for **Fluindapyr** and its metabolites.
- **Precision:** Relative standard deviation (RSD) $\leq 20\%$.
- **Linearity:** A correlation coefficient (R^2) ≥ 0.99 for calibration curves.
- **Sensitivity:** Determination of the Limit of Quantification (LOQ) [6].

Application Protocol for Disease Control

For effective control of powdery mildew in cucumber crops, the following integrated protocol is recommended.

Fungicide Application

- **Formulation:** **Fluindapyr** is often formulated as a suspension concentrate (SC) and is frequently combined with other active ingredients (e.g., flutriafol and azoxystrobin in the commercial product Adastrio) to provide multiple modes of action and manage resistance [5].

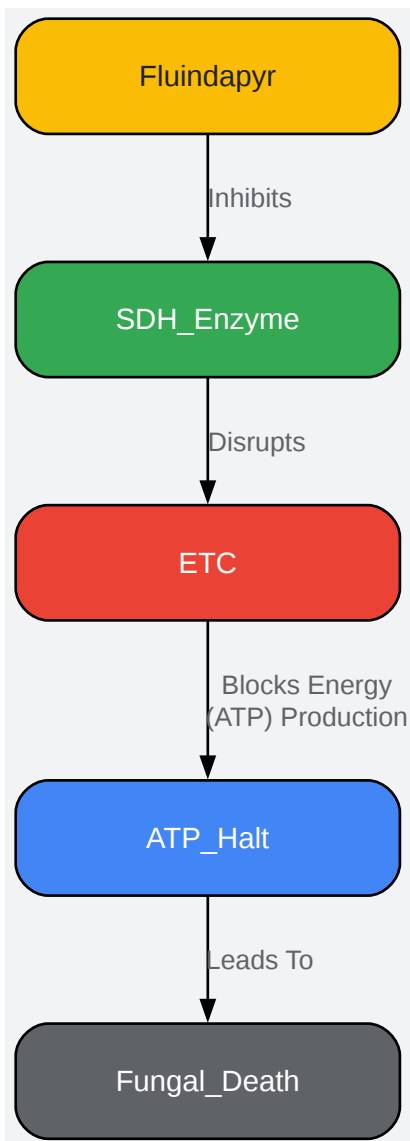
- **Timing:** Apply as a foliar spray at the first sign of disease or preventively when environmental conditions are favorable for disease development. It has both preventative and curative properties [5].
- **Use Rate:** Adhere to the specific product label. For reference, a related product containing **Fluindapyr** has a labeled use rate of 7-9 fl. oz. per acre [5].

Resistance Management Strategy (Anti-Resistance Protocol)

- **FRAC Rotation:** Incorporate **Fluindapyr** (FRAC Group 7) into a rotating fungicide program with products from different FRAC groups.
- **Program Example:** A strategic preventative program could follow a sequence like **A (FRAC 7) → B (FRAC 3) → C (FRAC 11) → D (FRAC 50) → E (FRAC U06)**, repeating the cycle. This ensures no single high-risk fungicide is applied more than twice in a season, significantly reducing resistance selection pressure [4].
- **Use of Protectants:** Add a protectant fungicide like chlorothalonil or mancozeb to each application to provide broad-spectrum protection and further reduce resistance risk [4].

Mechanism of Action and Signaling Pathway

The following diagram illustrates the fungicidal action of **Fluindapyr** at the cellular level.



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Conclusion

Fluindapyr represents a valuable tool for managing cucumber powdery mildew. Its strength lies in its novel SDHI mode of action, proven efficacy, and systemic activity. For successful long-term use, it is imperative to integrate it within a robust anti-resistance strategy that includes the use of tolerant cultivars [4], cultural practices, and rotation with fungicides from different FRAC groups [4]. The analytical methods provided will support ongoing research and monitoring efforts for both the parent compound and its metabolites.

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